

Tasin-30 stability in solution and storage conditions

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Compound of Interest

Compound Name: Tasin-30

Cat. No.: B15606240

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Tasin-30 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Tasin-30**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Tasin-30**?

A1: **Tasin-30** is soluble in Dimethyl Sulfoxide (DMSO) at a concentration of 100 mg/mL (282.08 mM) or 71 mg/mL (200.27 mM).^{[1][2]} It is crucial to use newly opened, anhydrous DMSO as the compound is hygroscopic, and moisture can significantly impact its solubility.^{[1][2]} For in vivo experiments, stock solutions in DMSO can be further diluted in other vehicles like corn oil or a mixture of PEG300, Tween-80, and saline.^{[1][3]}

Q2: What should I do if I observe precipitation when preparing **Tasin-30** solutions?

A2: If you observe precipitation or phase separation during the preparation of **Tasin-30** solutions, gentle heating and/or sonication can be used to aid dissolution.^{[1][3]}

Q3: How should I store the solid form of **Tasin-30**?

A3: The solid form of **Tasin-30** should be stored at -20°C for up to 3 years.^[2]

Q4: How should I store **Tasin-30** stock solutions?

A4: Once prepared, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can lead to product inactivation.^[1] The aliquots should be stored at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^[2] Some sources suggest that at -80°C, the solution is stable for up to 6 months.^[1]

Q5: For how long is the **Tasin-30** stock solution stable?

A5: The stability of the stock solution depends on the storage temperature. It is stable for up to 1 year when stored at -80°C and for up to 1 month when stored at -20°C.^[2] Another source indicates stability for 6 months at -80°C and 1 month at -20°C.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving Tasin-30 in DMSO.	1. The DMSO may have absorbed moisture. 2. The concentration is too high.	1. Use a fresh, unopened vial of anhydrous DMSO. ^{[1][2]} 2. Ensure you are not exceeding the recommended solubility limit (up to 100 mg/mL). ^[1] Use gentle warming or sonication to aid dissolution. ^{[1][3]}
Precipitation observed in the stock solution upon storage.	1. The solution may have been subjected to repeated freeze-thaw cycles. 2. The storage temperature is not optimal.	1. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. ^[1] 2. Ensure the solution is stored at -80°C for long-term stability. ^[2]
Inconsistent experimental results.	1. The Tasin-30 solution may have degraded. 2. The working solution was not freshly prepared for in vivo experiments.	1. Use a freshly prepared stock solution or one that has been stored properly at -80°C for no longer than a year. ^[2] 2. For in vivo studies, it is recommended to prepare the working solution fresh on the day of use. ^[3]

Data Summary

Tasin-30 Solubility

Solvent	Concentration	Notes
DMSO	100 mg/mL (282.08 mM)	Requires ultrasonic assistance; hygroscopic.[1]
DMSO	71 mg/mL (200.27 mM)	Use fresh DMSO.[2]
Ethanol	17 mg/mL	
Water	Insoluble	[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (7.05 mM)	For in vivo use.[1][3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.05 mM)	For in vivo use.[1]

Tasin-30 Storage Conditions and Stability

Form	Storage Temperature	Duration
Solid	-20°C	3 years[2]
Stock Solution in Solvent	-80°C	1 year[2] or 6 months[1]
Stock Solution in Solvent	-20°C	1 month[1][2]

Experimental Protocols

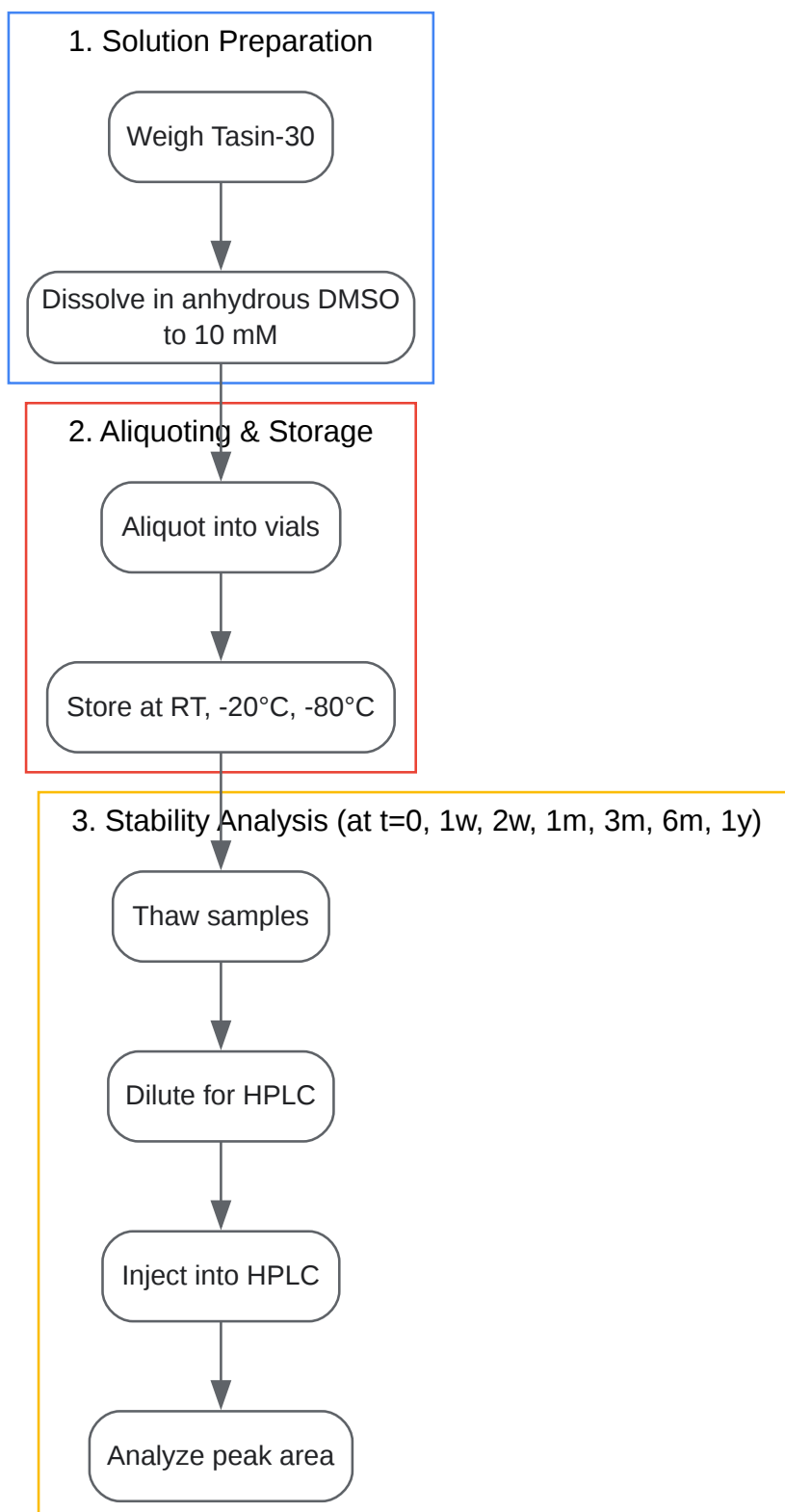
Protocol for Assessing Tasin-30 Stability in DMSO

This protocol outlines a method to determine the stability of **Tasin-30** in a DMSO stock solution over time at different storage temperatures.

- Preparation of **Tasin-30** Stock Solution:
 - Accurately weigh the required amount of solid **Tasin-30**.

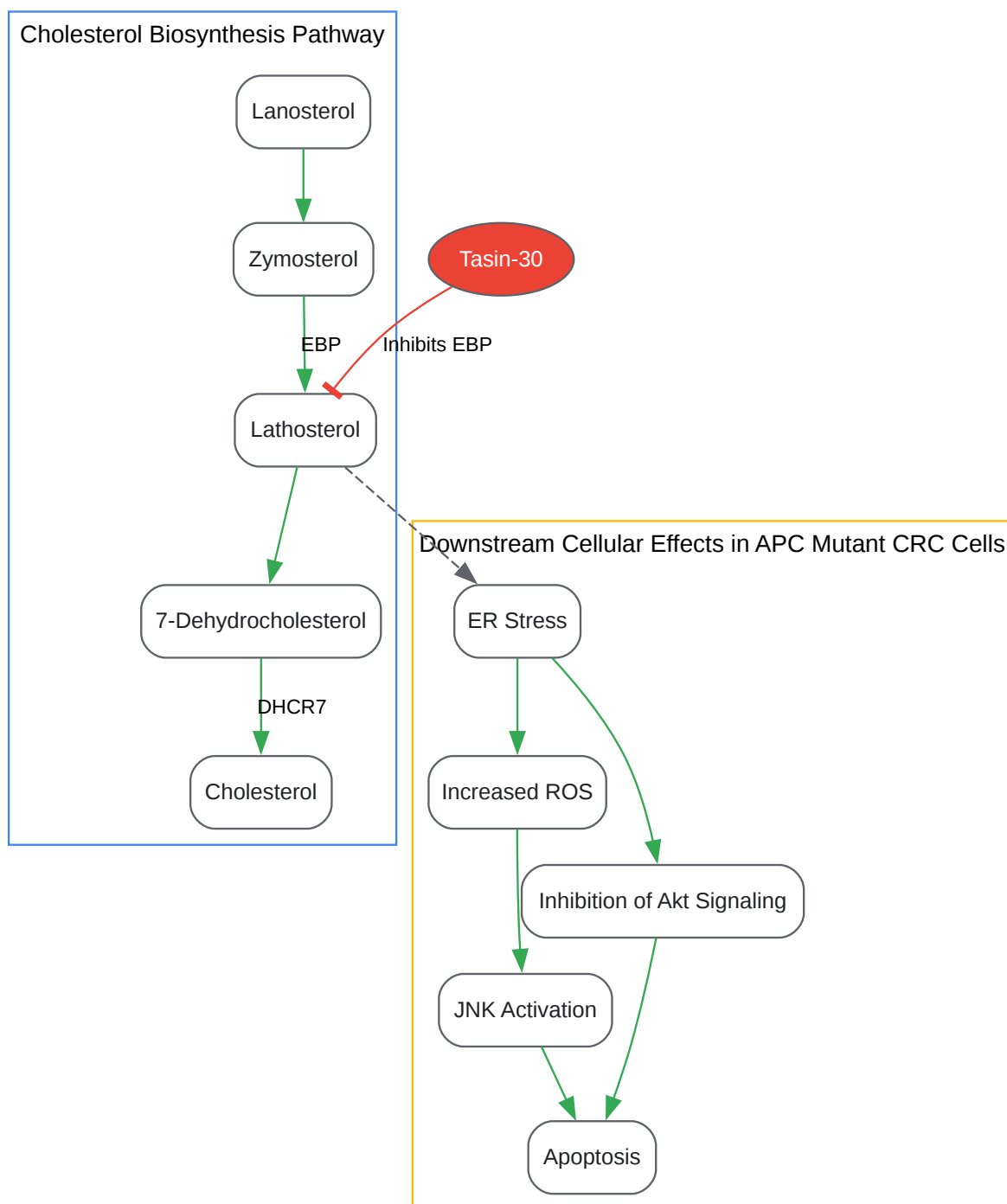
- Dissolve it in anhydrous DMSO to a final concentration of 10 mM. Use sonication if necessary to ensure complete dissolution.
- Aliquoting and Storage:
 - Aliquot the stock solution into multiple sterile, tightly sealed vials.
 - Divide the aliquots into three groups for storage at:
 - Room Temperature (RT)
 - -20°C
 - -80°C
- Time Points for Analysis:
 - Analyze the samples at the following time points: 0 (initial), 1 week, 2 weeks, 1 month, 3 months, 6 months, and 1 year.
- Analysis by High-Performance Liquid Chromatography (HPLC):
 - At each time point, retrieve one aliquot from each storage condition.
 - Allow the frozen samples to thaw completely at room temperature.
 - Dilute an aliquot of each sample with an appropriate mobile phase.
 - Inject the diluted sample into an HPLC system equipped with a suitable C18 column.
 - Use a gradient elution method with a mobile phase consisting of acetonitrile and water (with 0.1% formic acid).
 - Monitor the elution profile using a UV detector at a wavelength determined by the UV spectrum of **Tasin-30**.
 - The stability is assessed by comparing the peak area of **Tasin-30** at each time point to the initial peak area at time 0. A decrease in the peak area indicates degradation.

Visualizations



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Caption: Experimental workflow for assessing **Tasin-30** stability.



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Caption: **Tasin-30** mechanism of action in APC mutant cells.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com